

## tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1carboxylate physical properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate

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An In-depth Technical Guide to the Physical Properties of **tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate** 

#### Introduction

tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs), most notably the cyclin-dependent kinase (CDK) inhibitors Ribociclib and Palbociclib, which are used in the treatment of certain types of breast cancer.[1][2] A thorough understanding of its physical properties is essential for its handling, characterization, and application in drug development and manufacturing processes. This guide provides a comprehensive overview of these properties, along with detailed experimental protocols for their determination.

## **Chemical Identity**

- IUPAC Name: tert-butyl 4-(6-amino-3-pyridinyl)piperazine-1-carboxylate[3]
- CAS Number: 571188-59-5[1][4]
- Synonyms: 4-(6-Amino-3-pyridyl)-1-Boc-piperazine, tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate[1]

## **Physical Properties**



The physical characteristics of **tert-butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate** are summarized below. These properties are crucial for process optimization, formulation development, and quality control.

Property	Value	Source(s)
Molecular Formula	C14H22N4O2	[1][3][4][5]
Molecular Weight	278.35 g/mol	[1][3][4][5]
Appearance	Solid	[1]
Melting Point	130-132 °C	[1][4]
Boiling Point (Predicted)	454.1 ± 45.0 °C	[1]
Density (Predicted)	1.182 g/cm <sup>3</sup>	[1][4]
Solubility	Soluble in most organic solvents.[6]	

## **Experimental Protocols**

Accurate determination of physical properties is fundamental to chemical research. The following sections detail standardized laboratory protocols for measuring the melting point and solubility of organic compounds like **tert-butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate**.

## **Melting Point Determination**

The melting point is a critical indicator of a compound's purity. Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C, whereas impurities tend to depress and broaden the melting range.[7]

Methodology: Capillary Method (Thiele Tube or Mel-Temp Apparatus)

- Sample Preparation:
  - Ensure the compound is finely powdered by crushing it on a clean, dry surface. [7][8]



- Take a capillary tube (sealed at one end) and press the open end into the powdered sample.[8][9]
- Tap the sealed end gently on a hard surface to pack the sample tightly into the bottom of the tube to a height of 1-2 mm.[8][9]

#### Apparatus Setup:

- Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, aligning the sample with the middle of the thermometer bulb.[7][9] Suspend the assembly in a Thiele tube filled with a high-boiling point liquid (e.g., silicone oil) so that the heat-transfer liquid is above the sample level but the open end of the capillary is above the liquid surface.[7]
- Mel-Temp Apparatus: Insert the capillary tube into the designated slot in the heating block.
   Insert the thermometer into the thermometer well.

#### Measurement:

- Heat the apparatus. Initially, a rapid heating rate can be used to approach the expected melting point.
- When the temperature is within 15-20°C of the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.[7]
- Record the temperature (T1) at which the first drop of liquid appears.[8]
- Record the temperature (T<sub>2</sub>) at which the entire sample has completely melted into a clear liquid.[8]
- The melting point is reported as the range T<sub>1</sub> T<sub>2</sub>.

#### Safety Precautions:

- Always wear safety goggles.[10]
- The heating apparatus can become very hot; handle with care.[10]



 Never heat the Thiele tube directly at the bottom; heat the side arm to allow for proper convection.

### **Solubility Determination**

Solubility provides insight into the polarity and intermolecular forces of a compound. The "like dissolves like" principle is a useful guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[11]

Methodology: Qualitative Solubility Test

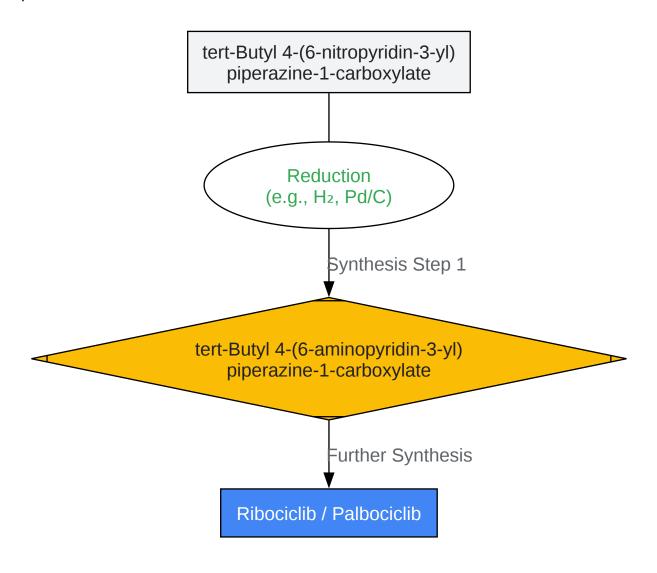
- Preparation:
  - Place a small, measured amount of the solid compound (e.g., 25 mg) into a clean, dry test tube.[12]
  - Add a measured volume of the desired solvent (e.g., 0.75 mL) to the test tube in small portions.[12]
- Procedure:
  - After each addition of solvent, stir or shake the test tube vigorously for approximately 60 seconds.[11]
  - Observe the mixture.
- Interpretation:
  - Soluble: The solid dissolves completely, forming a clear solution. If only a few granules remain, the sample can be considered soluble.[11]
  - Insoluble: The solid does not dissolve, and the mixture remains cloudy or a significant amount of solid is still visible.[11]
  - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
- Systematic Testing:



- A systematic approach is often used, starting with water.[13]
- If the compound is water-insoluble, its solubility can be tested in acidic (e.g., 5% HCl) and basic (e.g., 5% NaOH) solutions to identify acidic or basic functional groups.[12][13] For instance, the amino group on the pyridine ring would suggest solubility in dilute acid.

# Diagrams and Workflows Synthesis Relationship

**tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate** is a key intermediate synthesized via the reduction of its nitro-precursor. It then serves as a building block for more complex APIs like Ribociclib.



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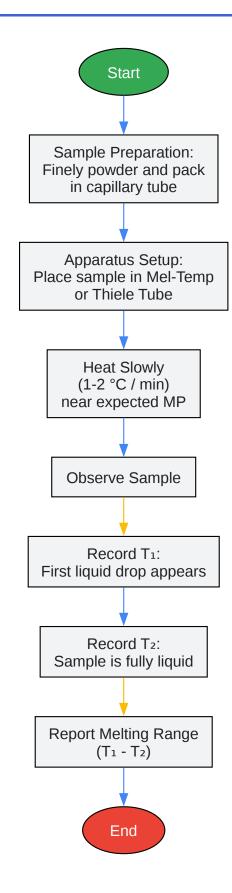


Caption: Synthetic pathway from precursor to the target intermediate and its use.

## **Experimental Workflow: Melting Point Determination**

The process of determining the melting point of a solid organic compound follows a systematic workflow to ensure accuracy.





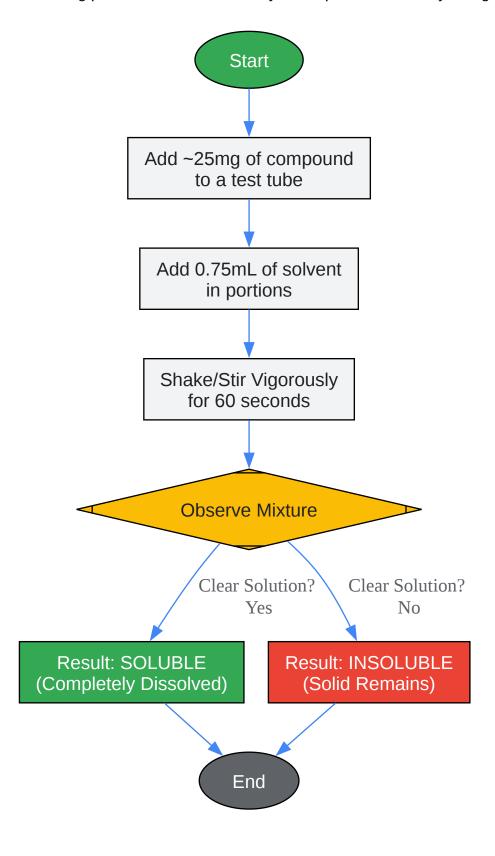
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Caption: Workflow for the experimental determination of melting point.



#### **Logical Workflow: Solubility Test**

A logical decision-making process is used to classify a compound's solubility in a given solvent.





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Caption: Logical workflow for a qualitative solubility test.

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- To cite this document: BenchChem. [tert-Butyl 4-(6-aminopyridin-3-yl)piperazine-1-carboxylate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052199#tert-butyl-4-6-aminopyridin-3-yl-piperazine-1-carboxylate-physical-properties]



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